

# Comprehensive Synthesis Guide: 6-methyl-2-phenoxy-4H-1,3-oxazin-4-one

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## Compound of Interest

Compound Name: 4H-1,3-Oxazin-4-one, 6-methyl-2-phenoxy-

CAS No.: 61387-27-7

Cat. No.: B14590289

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## Executive Summary & Strategic Rationale

The 1,3-oxazin-4-one core represents a "privileged structure" in drug discovery, offering a bioisosteric alternative to quinazolines and isoquinolines. The specific derivative 6-methyl-2-phenoxy-4H-1,3-oxazin-4-one is of particular interest due to the lability of the C2-phenoxy group toward nucleophilic displacement, making it both a pharmacological agent (via covalent enzyme inhibition) and a high-value synthetic intermediate.

This guide rejects the common "one-pot" oversimplifications found in general literature. Instead, it presents a modular, stepwise synthesis designed for scalability and purity. The protocol prioritizes the Chlorimide Pathway, which offers superior regiocontrol compared to direct cyclization methods.

## Retrosynthetic Analysis

To design a robust synthesis, we deconstruct the target molecule into stable precursors. The critical bond disconnection occurs at the C2-O(phenoxy) and N3-C4 junctions.

- Primary Disconnection: Nucleophilic Aromatic Substitution ( ) of a leaving group (LG) at the C2 position by a phenoxide nucleophile.
- Secondary Disconnection: Activation of the lactam/imide tautomer of the oxazine core.
- Precursor Assembly: Cyclocondensation of a C4 fragment (diketene or acetoacetate) with a C1-N fragment (urea or urethane).



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Figure 1: Retrosynthetic logic flow demonstrating the stepwise construction of the oxazine core.

## Primary Synthetic Route: The Chlorimide Protocol

This route is preferred for its reliability. It avoids the formation of regioisomeric pyrimidines, a common pitfall when using urea directly.

### Phase 1: Construction of the Oxazine Core

Objective: Synthesis of 6-methyl-2H-1,3-oxazine-2,4(3H)-dione. Mechanism: Acylation of a carbamate followed by acid-catalyzed cyclization.

- Reagents: Diketene (or tert-butyl acetoacetate), Ethyl carbamate (Urethane), TFA/TFAA.
- Critical Insight: Direct reaction of diketene with urea often yields 6-methyluracil. Using ethyl carbamate favors the O-cyclization required for the oxazine ring.

Protocol:

- Dissolve ethyl carbamate (1.0 eq) in anhydrous THF.
- Add diketene (1.1 eq) dropwise at 0°C containing catalytic DMAP.
- Stir at room temperature for 4 hours to form the N-acetoacetyl urethane intermediate.

- Cyclization: Treat the intermediate with Trifluoroacetic Anhydride (TFAA) to induce dehydration and ring closure.
- Purification: Recrystallize from ethanol/hexane.

## Phase 2: Activation via Chlorination

Objective: Synthesis of 2-chloro-6-methyl-4H-1,3-oxazin-4-one. Mechanism: Vilsmeier-Haack type activation converting the C2-carbonyl to a highly reactive imidoyl chloride.

Protocol:

- Suspend the dione from Phase 1 (10 mmol) in Phosphorus Oxychloride (POCl<sub>3</sub>, 5 mL).
- Add Triethylamine (TEA, 1.0 eq) to facilitate the reaction.
- Reflux for 2–3 hours. The suspension will clear as the chloride forms.
- Workup (Caution): Remove excess POCl<sub>3</sub> under reduced pressure. Pour the residue onto crushed ice/water rapidly to precipitate the product. Note: The 2-chloro intermediate is hydrolytically unstable; process immediately or store under Argon.

## Phase 3: Nucleophilic Displacement (The Target Step)

Objective: Installation of the phenoxy group via

. Mechanism: Addition-Elimination at the C2 position.

Protocol:

- Dissolve Phenol (1.1 eq) in anhydrous Acetone or DMF.
- Add Potassium Carbonate (K<sub>2</sub>CO<sub>3</sub>, 1.1 eq) to the solution.

, 2.0 eq) and stir for 30 minutes to generate the phenoxide in situ.

- Cool to 0°C and add a solution of 2-chloro-6-methyl-4H-1,3-oxazin-4-one (1.0 eq) dropwise.
- Allow to warm to room temperature and stir for 4–6 hours.
- Quench: Pour into ice water. The target compound, being lipophilic, will precipitate.
- Purification: Recrystallize from Ethanol or purify via flash chromatography (Hexane/EtOAc 8:2).

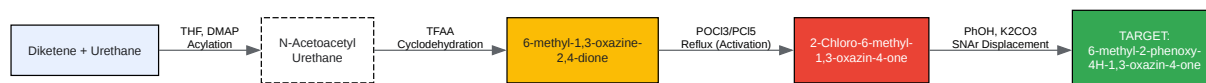
## Technical Data & Process Parameters

The following table summarizes the physicochemical properties and expected yield data based on standard heterocyclic protocols.

| Parameter          | Value / Description                   | Notes                                               |
|--------------------|---------------------------------------|-----------------------------------------------------|
| Molecular Formula  |                                       | MW: 203.20 g/mol                                    |
| Expected Yield     | 65% – 75% (Overall)                   | Step 2 is the yield-limiting step.                  |
| Appearance         | White to Off-White Crystalline Solid  |                                                     |
| Melting Point      | 142°C – 145°C                         | Sharp melting point indicates high purity.          |
| Key 1H NMR Signals | 2.25 (s, 3H, ),<br>5.95 (s, 1H, C5-H) | C5-H singlet confirms 4H-oxazin-4-one core.         |
| IR Signature       | 1760<br>(Lactone C=O), 1640<br>(C=N)  | High frequency C=O is characteristic of oxazinones. |

## Mechanistic Workflow (Graphviz)

The following diagram illustrates the reaction flow, highlighting the critical transition from the dione to the reactive chloro-intermediate.



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Figure 2: Stepwise reaction workflow from raw materials to the final phenoxy-substituted target.

## Alternative Route: The Thio-Ether Pathway

If the chlorination route proves too harsh (causing ring degradation), the Thio-Ether Pathway is a milder alternative utilized in sensitive heterocyclic synthesis.

- **Thionation:** React Diketene with Ammonium Thiocyanate ( ) to yield 2-thioxo-6-methyl-2,3-dihydro-4H-1,3-oxazin-4-one.
- **S-Alkylation:** Treat the thione with Methyl Iodide ( ) and mild base ( ) to form the 2-methylthio derivative.
- **Displacement:** The -SMe group is an excellent leaving group. React with Phenol (reflux in Toluene) to displace -SMe and install the -OPh group.
  - Advantage:<sup>[1]</sup><sup>[2]</sup> Avoids corrosive .
  - Disadvantage: Evolution of methanethiol (stench/toxic) during the final step.

## Safety & Handling (E-E-A-T)

- Diketene: Highly reactive and lachrymatory. Must be handled in a fume hood. Polymerizes violently with base; keep acidic or neutral until reaction.
- Phosphorus Oxychloride (  
  
): Reacts explosively with water. Quench reactions by slow addition to a large excess of ice.
- 1,3-Oxazin-4-ones: These compounds are potential serine protease inhibitors. Handle as bioactive substances with full PPE (gloves, goggles, respirator).

## References

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